

How to dissolve and store Vimentin-IN-1 for experiments

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Compound of Interest

Compound Name: Vimentin-IN-1

Cat. No.: B10855065

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Application Notes and Protocols for Vimentin-IN-1

Audience: Researchers, scientists, and drug development professionals.

Introduction

Vimentin-IN-1 is a derivative of FiVe1, an orally active and selective small molecule inhibitor that targets the type III intermediate filament protein, vimentin.[1][2][3] Vimentin plays a crucial role in maintaining cell integrity, and is involved in cell migration, adhesion, and signaling pathways.[4][5] **Vimentin-IN-1** functions by binding to vimentin, which leads to the hyperphosphorylation of Serine 56, causing a disruption of mitosis and resulting in multinucleation in cancer cells that express vimentin. It has demonstrated greater oral bioavailability and improved pharmacokinetic properties compared to its parent compound, FiVe1. These characteristics make **Vimentin-IN-1** a valuable tool for studying the roles of vimentin in various cellular processes, particularly in the context of cancer research.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Vimentin-IN-1**.

Parameter	Value	Reference
Molecular Weight	389.28 g/mol	
In Vitro Potency (IC50)		
HT-1080 fibrosarcoma cells	44 nM	
RD rhabdomyosarcoma cells	61 nM	
MCF-7 breast cancer cells	49 nM	
Storage of Stock Solution		
-20°C	Stable for up to 1 month	
-80°C	Stable for up to 6 months	

Experimental Protocols

1. Preparation of **Vimentin-IN-1** Stock Solution for In Vitro Experiments

This protocol describes the preparation of a concentrated stock solution of **Vimentin-IN-1**, typically in dimethyl sulfoxide (DMSO), for use in cell-based assays.

Materials:

- **Vimentin-IN-1** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips

Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- **Weighing the Compound:** Carefully weigh the desired amount of **Vimentin-IN-1** powder.

- Dissolution in DMSO:
 - Add the appropriate volume of DMSO to the **Vimentin-IN-1** powder to achieve the desired stock concentration (e.g., 10 mM).
 - Vortex or gently sonicate the solution to ensure complete dissolution. If precipitation is observed, gentle warming can be applied.
- Aliquoting:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
- Storage:
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

2. Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the **Vimentin-IN-1** stock solution to the final working concentration in cell culture media.

Materials:

- **Vimentin-IN-1** stock solution (e.g., 10 mM in DMSO)
- Pre-warmed complete cell culture medium
- Sterile tubes for dilution
- Calibrated pipettes and sterile tips

Procedure:

- Thawing the Stock Solution:

- Thaw a single aliquot of the **Vimentin-IN-1** stock solution at room temperature.
- Serial Dilution (if necessary):
 - For very low final concentrations, it may be necessary to perform one or more serial dilutions of the stock solution in cell culture medium.
- Final Dilution:
 - Directly add the required volume of the stock solution (or the intermediate dilution) to the pre-warmed cell culture medium to reach the desired final concentration.
 - Important: Ensure the final concentration of DMSO in the culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.
- Application to Cells:
 - Gently mix the medium containing **Vimentin-IN-1** and immediately add it to your cell cultures.

3. Protocol for In Vivo Formulation

For animal studies, **Vimentin-IN-1** can be formulated as a suspension for oral or intraperitoneal administration.

Materials:

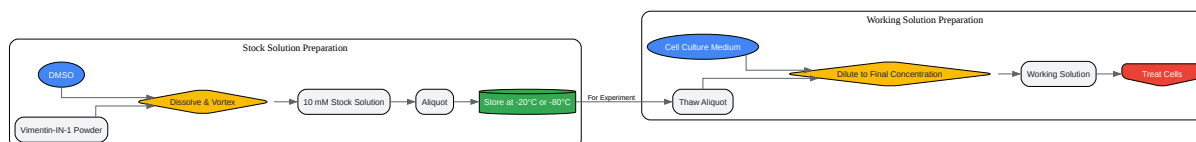
- **Vimentin-IN-1**
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)

Procedure:

This protocol is an example for preparing a 2.5 mg/mL suspension.

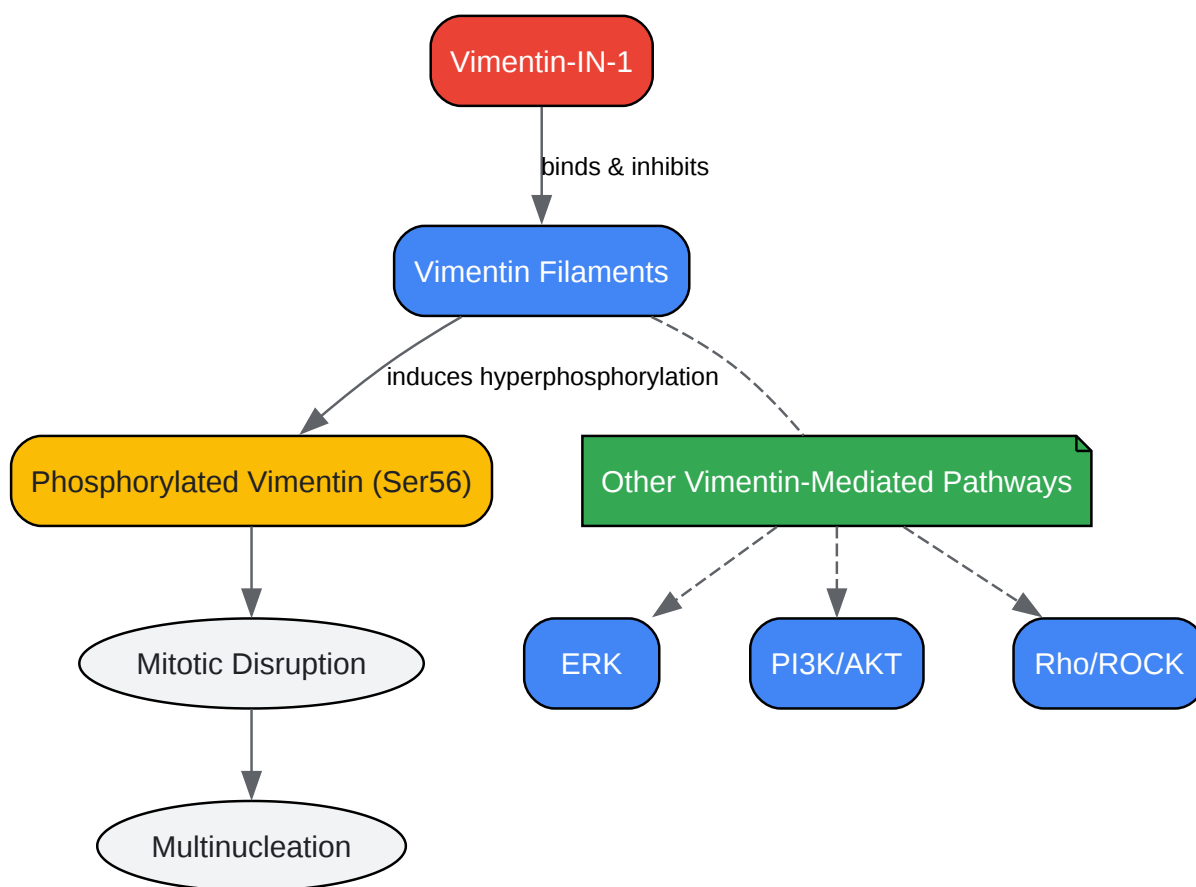
- Prepare a 25 mg/mL stock solution of **Vimentin-IN-1** in DMSO.
- For a 1 mL final volume, add 100 μ L of the 25 mg/mL DMSO stock solution to 400 μ L of PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 to the mixture and mix until uniform.
- Add 450 μ L of saline to bring the final volume to 1 mL.
- It is recommended to prepare this formulation fresh on the day of use.

Visualizations



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Caption: Workflow for **Vimentin-IN-1** solution preparation.



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